

1-Chloro-3-phenylpropane material safety data sheet (MSDS) and handling

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Compound of Interest

Compound Name: 1-Chloro-3-phenylpropane

Cat. No.: B093460

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An In-depth Technical Guide on the Material Safety and Handling of **1-Chloro-3-phenylpropane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-chloro-3-phenylpropane** (CAS No. 104-52-9), a chemical intermediate used in various research and development applications, including as an alverine intermediate.^[1] The following sections detail its physical and chemical properties, potential hazards, handling and storage procedures, and emergency protocols.

Chemical and Physical Properties

1-Chloro-3-phenylpropane is a colorless liquid with the molecular formula C₉H₁₁Cl.^{[1][2][3]} A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C9H11Cl	[1][4][5]
Molecular Weight	154.64 g/mol	[4][5]
Appearance	Colorless liquid	[2][3]
Density	1.08 g/mL at 25 °C	[1][6]
Melting Point	-27 °C	[1]
Boiling Point	219 °C	[1][6]
Flash Point	87 °C (188.6 °F) - closed cup	[4][7]
Autoignition Temperature	400 °C (752 °F)	[2]
Water Solubility	Slightly soluble	[1]
Refractive Index	n _{20/D} 1.521	[1][6]
Vapor Pressure	0.17 mmHg at 25°C	[1]

Hazard Identification and Classification

1-Chloro-3-phenylpropane is classified as an irritant and a combustible liquid.[1][8] The toxicological properties of this material have not been fully investigated.[2][3]

GHS Hazard Statements:

- H227: Combustible liquid.[8]
- H315: Causes skin irritation.[4][8]
- H319: Causes serious eye irritation.[8]
- H335: May cause respiratory irritation.[8]

Potential Health Effects:

- Skin: Causes skin irritation.[2][3][9]

- Eyes: May cause eye irritation.[2][3]
- Inhalation: May cause respiratory tract irritation.[2][3][9]
- Ingestion: May cause irritation of the digestive tract.[2][3][9]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **1-chloro-3-phenylpropane**.

Handling:

- Wash hands thoroughly after handling.[2][3]
- Use with adequate ventilation.[2][3]
- Avoid breathing vapor, mist, or gas.[2][3]
- Avoid contact with eyes, skin, and clothing.[2][3]
- Keep the container tightly closed when not in use.[2][3]
- Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.[2]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[2][3][10]
- Keep the container tightly closed.[2][3][10]
- Store locked up.[8]

Exposure Controls and Personal Protection

To prevent exposure, appropriate engineering controls and personal protective equipment (PPE) must be used.

Exposure Control	Recommendation	Source
Engineering Controls	Ensure adequate ventilation. Handle in accordance with good industrial hygiene and safety practices.	[10]
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[10]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[2][3]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.	[2][3][10]

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Procedure	Source
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.	[2][3]
Skin Contact	Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.	[2][3]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.	[2][3]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.	[2][3]

Accidental Release Measures

In the event of a spill, follow these procedures to contain and clean up the material safely.

- Personal Precautions: Use proper personal protective equipment as indicated in Section 4. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[10]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[10]
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., vermiculite, sand, or earth), then place it in a suitable container for disposal.[2]

Fire Fighting Measures

1-Chloro-3-phenylpropane is a combustible liquid.[8]

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[2][8]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[2]
- Protective Equipment: Wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[2]

Disposal Considerations

Dispose of this chemical in accordance with federal, state, and local regulations. Contact a licensed professional waste disposal service to dispose of this material.

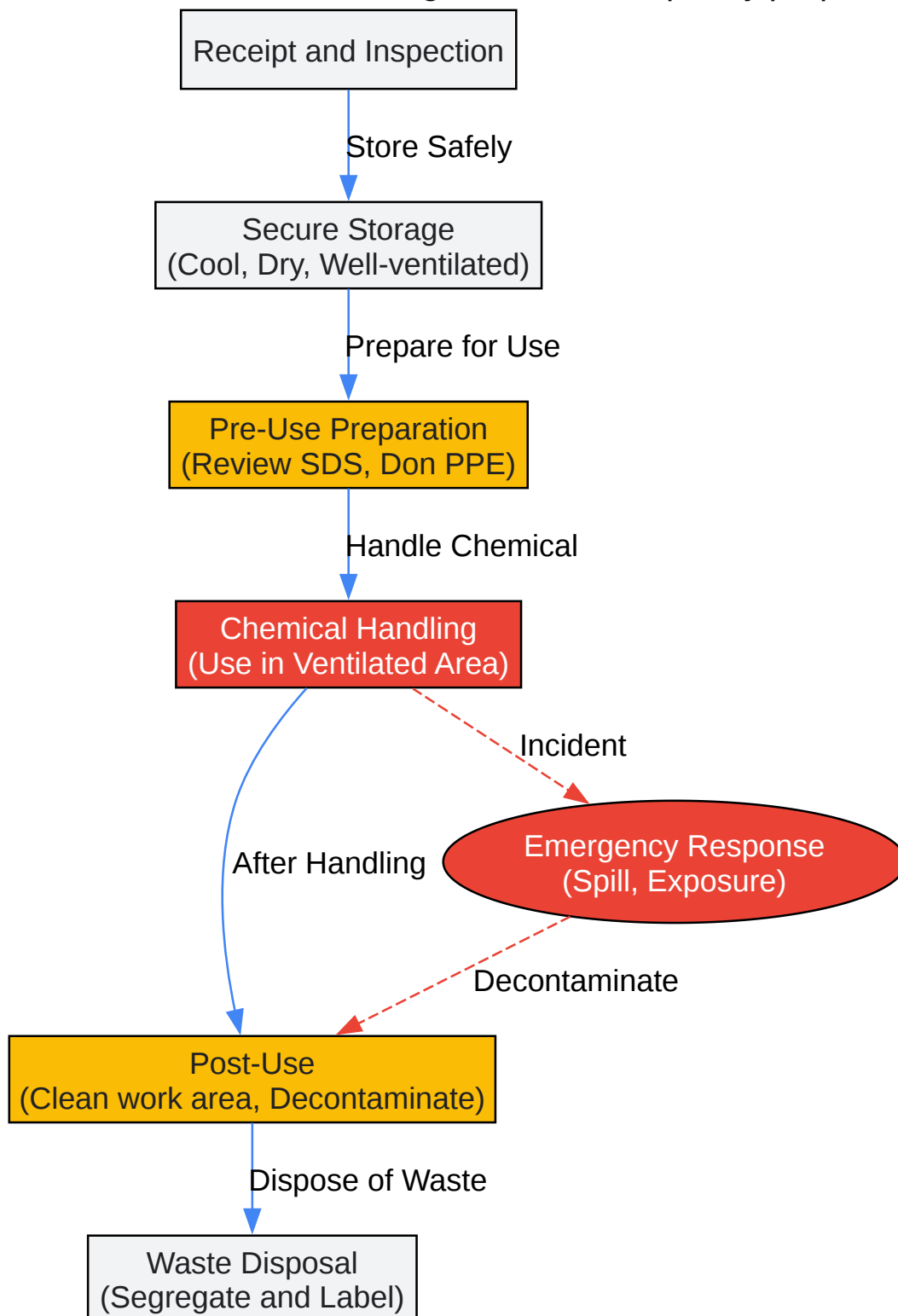
Experimental Protocols

The provided search results from Material Safety Data Sheets do not contain specific experimental protocols. An MSDS is intended to provide guidance on the safe handling of a substance and not on its application in experimental procedures. Researchers should consult relevant scientific literature for detailed experimental methodologies involving **1-chloro-3-phenylpropane**.

Visualizing Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **1-chloro-3-phenylpropane** in a laboratory setting.

Workflow for Safe Handling of 1-Chloro-3-phenylpropane

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